

Technical Guide: β -Solamarine Natural Sources and Distribution[1]

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Compound of Interest

Compound Name: Solamarin, beta

CAS No.: 3671-38-3

Cat. No.: B1211857

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Executive Summary

β -Solamarine (CAS: 3671-38-3) is a bioactive steroidal glycoalkaloid (SGA) predominantly found in specific species of the Solanum genus.[1][2][3][4][5][6] Unlike the ubiquitous potato glycoalkaloids (

-solanine and

-chaconine),

-solamarine is characterized by the aglycone tomatidenol linked to a chacotriose sugar moiety. [1] It has garnered significant research interest due to its potent antineoplastic activity, particularly against Sarcoma 180, and its molluscicidal properties.

This guide provides a technical analysis of its botanical distribution, chemical structural identity, and isolation methodologies for researchers in natural product chemistry and drug discovery.

Part 1: Chemical Identity and Structural Logic

To isolate and identify

-solamarine, one must distinguish it from its structural congeners.^[1] The compound is the tomatidenol analogue of

-chaconine.

Structural Composition^[1]^[3]^[4]^[6]

- Aglycone: Tomatidenol (Spirosol-5-en-3

-ol).^[1] This differs from solasodine by the presence of a double bond at C5-C6 (similar to cholesterol) but retains the spiro-aminoketal ring.^[1]

- Glycone (Sugar Moiety): Chacotriose (

-L-rhamnopyranosyl-(1

2)-[

-L-rhamnopyranosyl-(1

4)]-

-D-glucopyranose).^[1]

The vs. Nomenclature Distinction

In the context of solamarines, the Greek prefixes do not denote stepwise hydrolysis products (as they do for

-chaconine

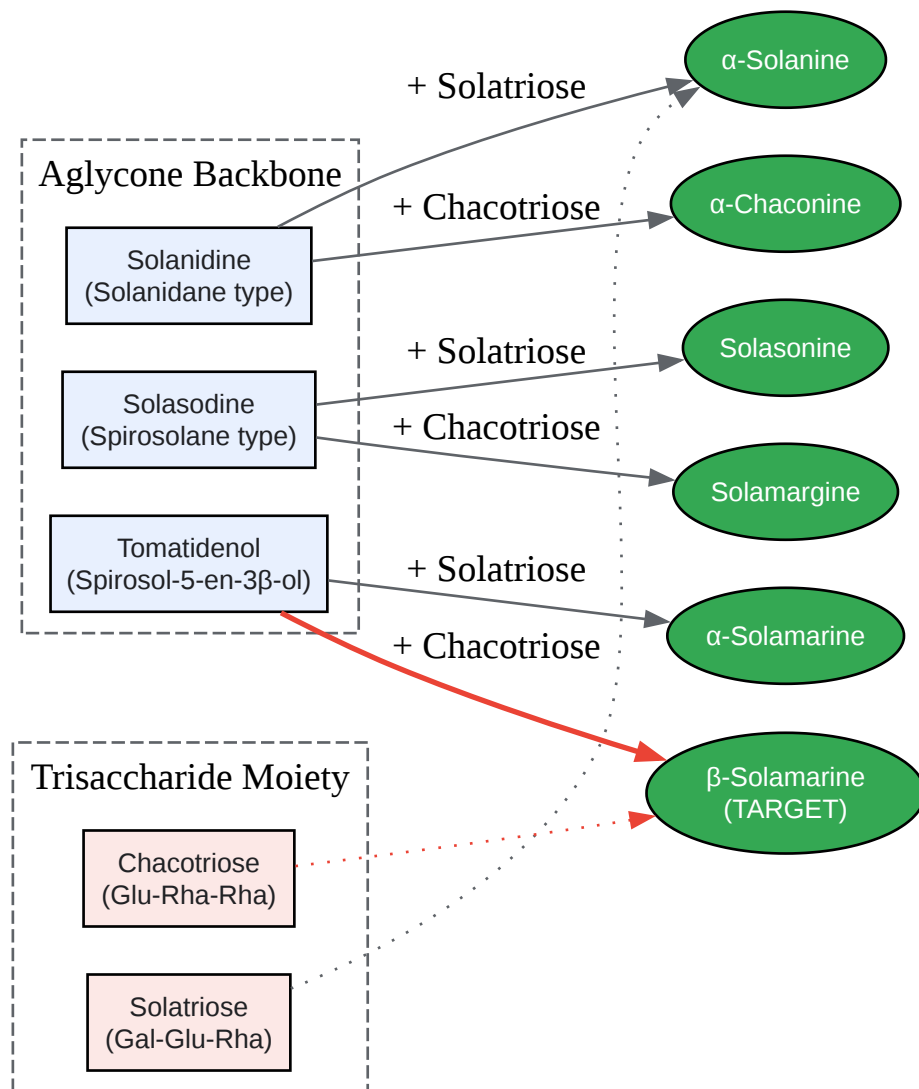
-chaconine).^[1] Instead, they differentiate the trisaccharide moiety attached to the tomatidenol aglycone:

- -Solamarine: Tomatidenol + Solatriose (Galactose-Glucose-Rhamnose).^[1]^[7]
- -Solamarine: Tomatidenol + Chacotriose (Glucose-Rhamnose-Rhamnose).^[1]

Structural Relationship Diagram

The following diagram illustrates the modular relationship between the major Solanum glycoalkaloids, clarifying the unique position of

-solamarine.



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Figure 1: Chemotaxonomic relationships between major Solanum glycoalkaloids.

-Solamarine is defined by the intersection of the Tomatidenol aglycone and the Chacotriose sugar chain.

Part 2: Botanical Sources and Distribution

The distribution of

-solamarine is highly species-specific and tissue-dependent. Unlike solanine, which is ubiquitous in potatoes,

-solamarine is restricted to specific lineages within the Solanaceae family.^[1]

Primary Source: *Solanum dulcamara* (Bittersweet Nightshade)

S. dulcamara is the definitive source for

-solamarine extraction.

- Tissue Specificity:
 - Roots: Highest concentration. Research indicates that while the aerial parts (berries/flowers) accumulate solanine or solasodine, the roots are the primary sink for -solamarine.
 - Leaves: Variable. Some chemotypes show presence, but often mixed with -solamarine and soladulcidine glycosides.^[1]
- Chemotypes: *S. dulcamara* exhibits distinct chemical races (chemotypes). Researchers must verify the chemotype of their specimen, as some races predominantly produce soladulcidine (saturated aglycone) rather than tomatidenol (unsaturated).

Secondary Sources

- ** *Solanum lyratum* (Chinese Nightshade):** Used in Traditional Chinese Medicine (TCM) as "Bai Ying." The whole plant contains -solamarine alongside solamargine and solasonine. It is a reliable source for commercial extraction in Asia.
- ** *Solanum tuberosum* (Potato) - cv.^[1] Kennebec:** While commercial potatoes are dominated by chaconine/solanine, the 'Kennebec' cultivar has been reported to contain - and

-solamarine in its leaves and aged tuber slices.[1][8][9] This is an anomaly and not a standard source.

- **** Solanum nigrum (Black Nightshade):**** Primarily a source of solasonine/solamargine.

-solamarine is considered a minor or trace constituent in most populations.[1]

Quantitative Distribution Summary

Plant Species	Tissue Part	Primary Glycoalkaloids	-Solamarine Status
Solanum dulcamara	Roots	-Solamarine, Soladulcines	Major Constituent
Solanum dulcamara	Berries (Unripe)	Solanine, Solasodine	Minor / Trace
Solanum lyratum	Whole Plant	Solamargine, Solasonine, -Solamarine	Significant
Solanum tuberosum	Tubers	-Chaconine, -Solanine	Absent (typically)
Solanum tuberosum	Leaves (cv.[1][10][11] Kennebec)	-Chaconine, -Solamarine	Variety Specific

Part 3: Extraction and Isolation Protocol

The following protocol is designed for the isolation of the intact glycoside (

-solamarine) from *S. dulcamara* roots. It avoids strong acid hydrolysis which would cleave the sugar moiety and yield the aglycone (tomatidenol).

Reagents and Equipment

- Solvents: Methanol (MeOH), Acetic Acid (AcOH), Ethanol (EtOH), Diethyl Ether (

), Ammonium Hydroxide (

), n-Butanol (n-BuOH).[1]

- Stationary Phase: Silica gel 60 (0.063–0.200 mm), Sephadex LH-20.[1]
- Detection: Dragendorff's reagent (orange precipitate indicates alkaloids).

Step-by-Step Workflow

Step 1: Extraction of Crude Glycoalkaloids

- Pulverize dried roots of *S. dulcamara* to a fine powder (#40 mesh).
- Macerate in MeOH:Acetic Acid (95:5 v/v) for 48 hours at room temperature. The acid helps solubilize the basic alkaloids.
- Filter and concentrate the filtrate under reduced pressure (Rotavap) at <45°C to obtain a syrupy residue.

Step 2: Defatting and Enrichment

- Resuspend the residue in 5% aqueous Acetic Acid.
- Partition with Diethyl Ether () 3 times. Discard the ether layer (removes chlorophyll, lipids, and non-polar sterols).
- Retain the aqueous acidic layer.

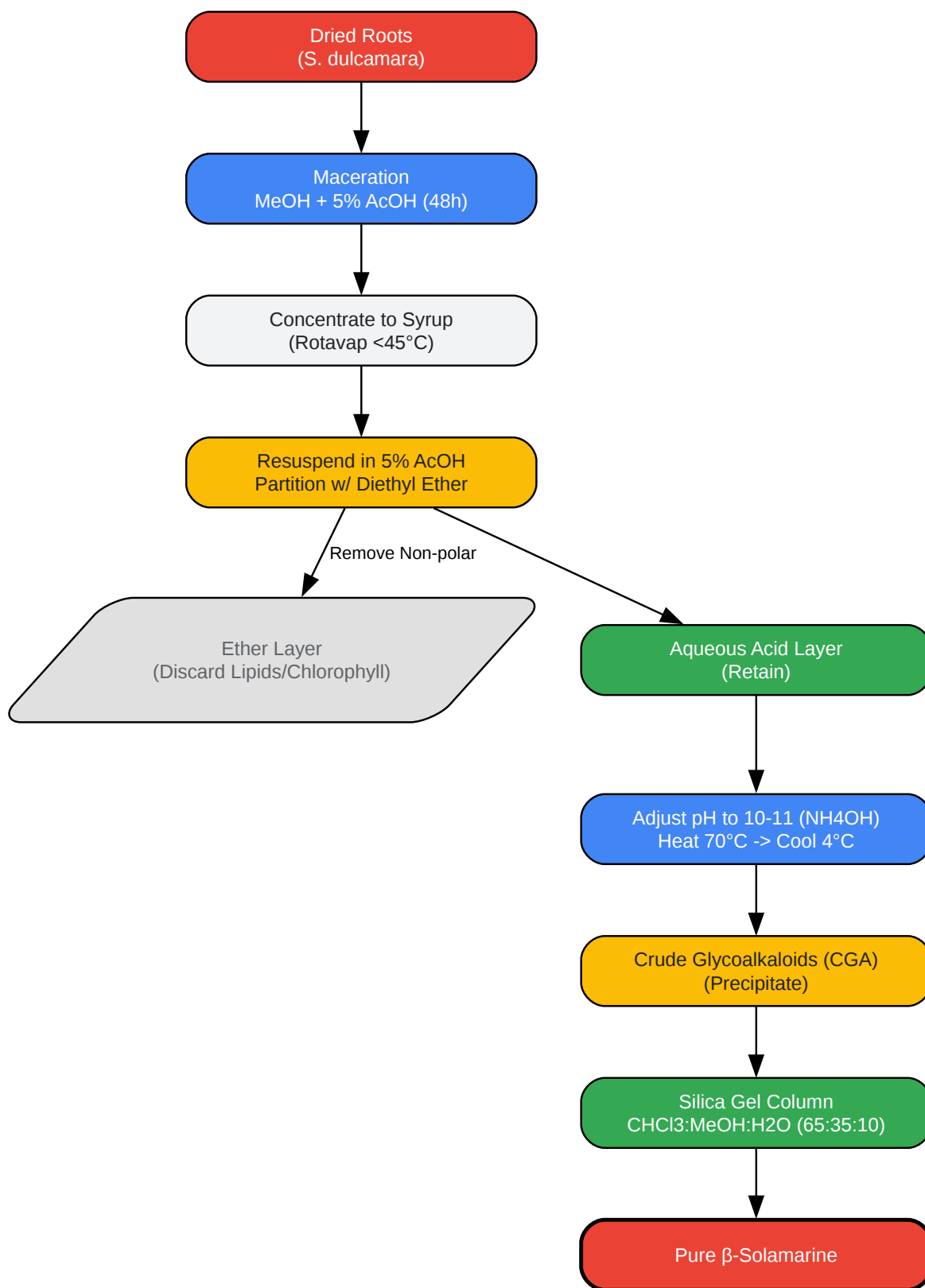
Step 3: Alkaloid Precipitation

- Adjust the pH of the aqueous phase to pH 10–11 using concentrated .
- Heat the solution to 70°C for 30 minutes, then allow to stand at 4°C overnight.
- Collect the precipitate (Crude Glycoalkaloid Fraction - CGA) via centrifugation (5000 x g, 15 min).

Step 4: Chromatographic Isolation

- Dissolve the CGA in a minimum amount of MeOH.
- Column Chromatography (Silica Gel):
 - Mobile Phase: Chloroform:Methanol:Water (65:35:10, lower phase).
 - Collect fractions and monitor via TLC (Spray with Dragendorff's reagent).
- Purification (Sephadex LH-20):
 - Elute with MeOH to remove pigment impurities and separate
 - solamarine from co-eluting congeners like
 - solamarine.[\[1\]](#)

Extraction Workflow Diagram



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Figure 2: Isolation protocol for

-solamarine targeting the glycosidic form.[1]

References

- Kupchan, S. M., et al. (1965). Beta-solamarine: Tumor inhibitor isolated from *Solanum dulcamara*. [1][5][12] *Science*, 150(3705), 1827-1828. [1]
- Milner, S. E., et al. (2011). Bioactivities of glycoalkaloids and their aglycones from *Solanum* species. *Journal of Agricultural and Food Chemistry*, 59(8), 3454-3484. [1]
- Friedman, M. (2006). Potato glycoalkaloids and metabolites: roles in the plant and in the diet. *Journal of Agricultural and Food Chemistry*, 54(23), 8655-8681. [1]
- Njeh, F., et al. (2016). Molluscicidal activity of *Solanum elaeagnifolium* seeds against *Galba truncatula* intermediate host of *Fasciola hepatica*: Identification of beta-solamarine. [4] *Pharmaceutical Biology*, 54(4), 726-731. [1]
- Shih, M. J., & Kuc, J. (1974).

- and

-solamarine in Kennebec *Solanum tuberosum* leaves and aged tuber slices. [1][8][9] *Phytochemistry*, 13(6), 997-1000. [1]

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Sources

- 1. (3beta,22beta,25S)-Spirosol-5-en-3-yl O-6-deoxy-alpha-L-mannopyranosyl-(1->2)-O-(beta-D-glucopyranosyl-(1->3))-beta-D-galactopyranoside | C45H73NO16 | CID 70680623 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. b-Solamarine | C45H73NO15 | CID 14428444 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. (3beta,22beta,25S)-Spirosol-5-en-3-yl O-6-deoxy-alpha-L-mannopyranosyl-(1->2)-O-(6-deoxy-alpha-L-mannopyranosyl-(1->4))-beta-D-glucopyranoside | C45H73NO15 | CID

168971 - PubChem [pubchem.ncbi.nlm.nih.gov]

- 4. mdpi.com [mdpi.com]
- 5. Solanum Alkaloids and their Pharmaceutical Roles: A Review - MedCrave online [medcraveonline.com]
- 6. researchgate.net [researchgate.net]
- 7. Potato steroidal glycoalkaloids: properties, biosynthesis, regulation and genetic manipulation - PMC [pmc.ncbi.nlm.nih.gov]
- 8. Making sure you're not a bot! [helda.helsinki.fi]
- 9. ovid.com [ovid.com]
- 10. Showing Compound beta-Solamarine (FDB012722) - FooDB [foodb.ca]
- 11. European Bittersweet - Solanum dulcamara [eflora.neocities.org]
- 12. Beta-solamarine: tumor inhibitor isolated from Solanum dulcamara - PubMed [pubmed.ncbi.nlm.nih.gov]
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